

Essential Safety and Logistical Information for Handling 1,5-Dibromopentane

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Compound of Interest

Compound Name: 1,5-Dibromopentane

Cat. No.: B145557

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides critical safety protocols, personal protective equipment (PPE) guidelines, and disposal procedures for **1,5-Dibromopentane**, ensuring a secure laboratory environment.

Chemical and Physical Properties

1,5-Dibromopentane is a light brown liquid.^{[1][2]} Key physical and chemical data are summarized below to inform safe handling and storage practices.

Property	Value
Molecular Formula	C5H10Br2
Molecular Weight	229.94 g/mol ^{[1][3]}
Boiling Point	110 °C at 15 mmHg
Melting Point	-34 °C
Density	1.688 g/mL at 25 °C
Flash Point	79 °C (174.2 °F) - closed cup
Solubility	Low water solubility ^[4]

Hazard Identification and Classification

1,5-Dibromopentane is classified as a hazardous substance.^[5] It is crucial to understand its primary hazards before handling.

Hazard	GHS Classification	Signal Word	Hazard Statements
Skin Irritation	Category 2 ^{[5][6]}	Warning ^{[3][5][6]}	H315: Causes skin irritation. ^{[3][6][7]}
Eye Irritation	Category 2 ^{[5][6]}	Warning ^{[3][5][6]}	H319: Causes serious eye irritation. ^{[3][6][7]}
Acute Oral Toxicity	Category 4 ^{[4][5]}	Warning ^{[4][5]}	H302: Harmful if swallowed. ^[1]
Flammability	Combustible Liquid ^{[4][5]}	Warning ^{[4][5]}	Combustible liquid. ^{[4][5]}

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **1,5-Dibromopentane** to minimize exposure risk.

Protection Type	Specification	Rationale
Eye Protection	Chemical safety goggles or glasses.[6] Face shield if there is a splash hazard.	Protects against splashes that can cause serious eye irritation.[6][7]
Hand Protection	Protective gloves (e.g., Nitrile rubber).[6]	Prevents skin contact which can cause irritation.[4][6]
Skin and Body Protection	Laboratory coat and suitable protective clothing.[4][6]	Protects skin from accidental contact.
Respiratory Protection	Use in a well-ventilated area. [6][7] If ventilation is inadequate, wear a respirator with an appropriate filter (e.g., type ABEK (EN14387)).	Avoids inhalation of vapors.[3][6]

Procedural, Step-by-Step Guidance for Handling

1. Preparation and Engineering Controls:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[4]
- Work within a certified chemical fume hood to ensure adequate ventilation.[6][8]
- Remove all potential ignition sources, as **1,5-Dibromopentane** is a combustible liquid.[4][5][8]
- Keep containers tightly closed when not in use.[4][6]

2. Weighing and Dispensing:

- Don the required PPE before handling the chemical.
- Dispense the required amount of **1,5-Dibromopentane** carefully, avoiding splashing.

- If any chemical comes into contact with your gloves, remove them, wash your hands, and put on a new pair.
- Clean any spills immediately with an inert absorbent material (e.g., sand, vermiculite) and place it in a sealed container for disposal.^{[4][9]}

3. During Reaction:

- Maintain the reaction setup within the fume hood.
- Continuously monitor the reaction for any unexpected changes.
- Keep the container tightly closed to prevent the escape of vapors.^{[4][6]}

4. Post-Handling:

- Wash hands and any exposed skin thoroughly with soap and water after handling.^{[5][6][7]}
- Decontaminate all equipment that has come into contact with **1,5-Dibromopentane**.
- Store **1,5-Dibromopentane** in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.^{[5][8]}

Emergency Procedures

Scenario	First Aid Measures
Eye Contact	Immediately rinse cautiously with water for several minutes.[6][7] Remove contact lenses if present and easy to do.[6][7] Continue rinsing for at least 15 minutes and seek medical attention.[3][4][5]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothing.[5][7] If skin irritation occurs, get medical advice/attention.[4][5][7]
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[6][7] If not breathing, give artificial respiration.[4][5] Seek medical attention.[4][5]
Ingestion	Rinse mouth with water.[3][6] Do NOT induce vomiting.[3][6][7] Seek immediate medical attention.[5][7][8]
Fire	Use carbon dioxide, dry powder, foam, or water spray to extinguish.[4][6] Wear self-contained breathing apparatus for firefighting if necessary.[3]
Spill	Evacuate personnel from the area.[6] Remove all sources of ignition.[4][8] Absorb the spill with an inert material and place it in a suitable, closed container for disposal.[4][8]

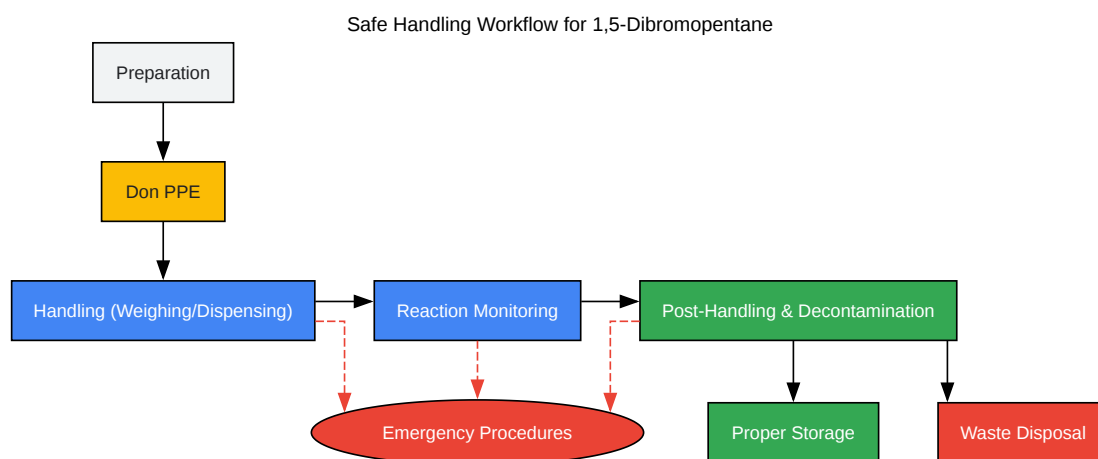
Disposal Plan

Proper disposal of **1,5-Dibromopentane** and its contaminated waste is crucial to prevent environmental contamination.

- Waste Collection: Collect all waste containing **1,5-Dibromopentane**, including contaminated absorbents and disposable PPE, in a clearly labeled, sealed, and suitable container.[3][4]

- Disposal Method: Do not dispose of it in drains or the environment.[4] Arrange for disposal through a licensed waste disposal company.[3] The material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Regulatory Compliance: Dispose of the waste in accordance with all applicable federal, state, and local regulations.

Workflow for Safe Handling of 1,5-Dibromopentane



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Caption: Logical workflow for the safe handling of **1,5-Dibromopentane**.

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References

- 1. 1,5-Dibromopentane | C₅H₁₀Br₂ | CID 8100 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,5-Dibromopentane - Hazardous Agents | Haz-Map [haz-map.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. kscl.co.in [kscl.co.in]
- 5. fishersci.com [fishersci.com]
- 6. lobachemie.com [lobachemie.com]
- 7. dcfinechemicals.com [dcfinechemicals.com]
- 8. 1,5-Dibromopentane(111-24-0) MSDS Melting Point Boiling Point Density Storage Transport [chemicalbook.com]
- 9. chemstock.ae [chemstock.ae]
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